

Benzyltrimethylammonium Tribromide (BTMAT): A Technical Guide to Bromination Mechanisms

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Compound of Interest

Compound Name: *Benzyltrimethylammonium
tribromide*

Cat. No.: *B7853725*

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Audience: Researchers, scientists, and drug development professionals.

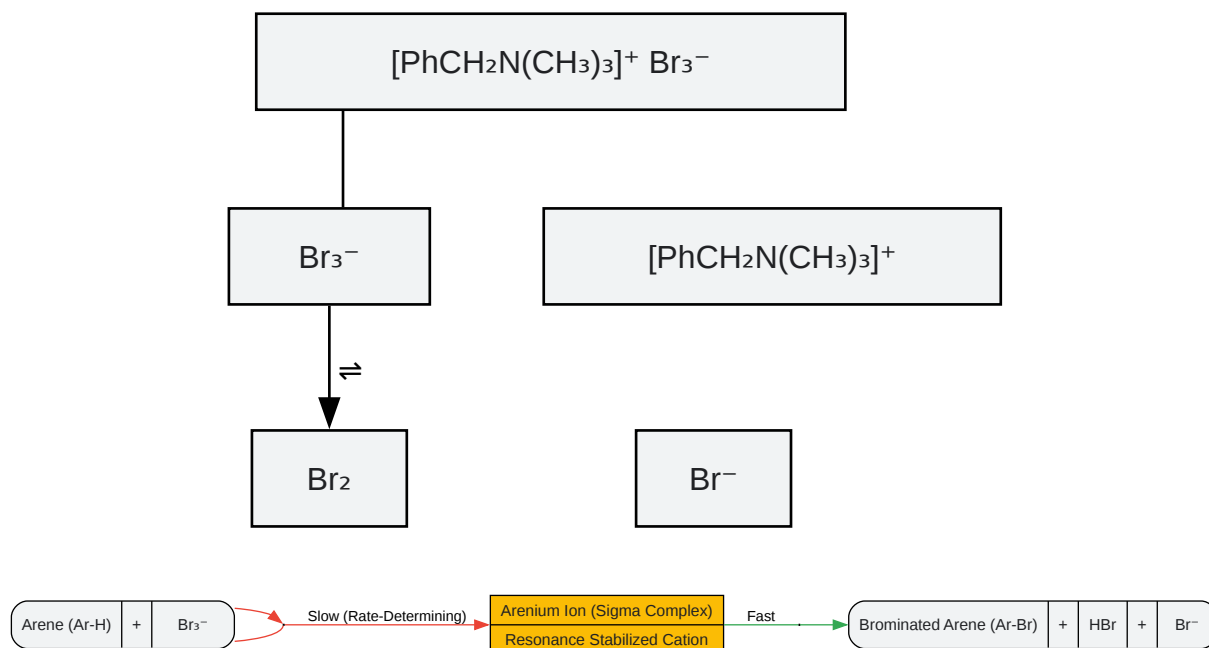
Executive Summary

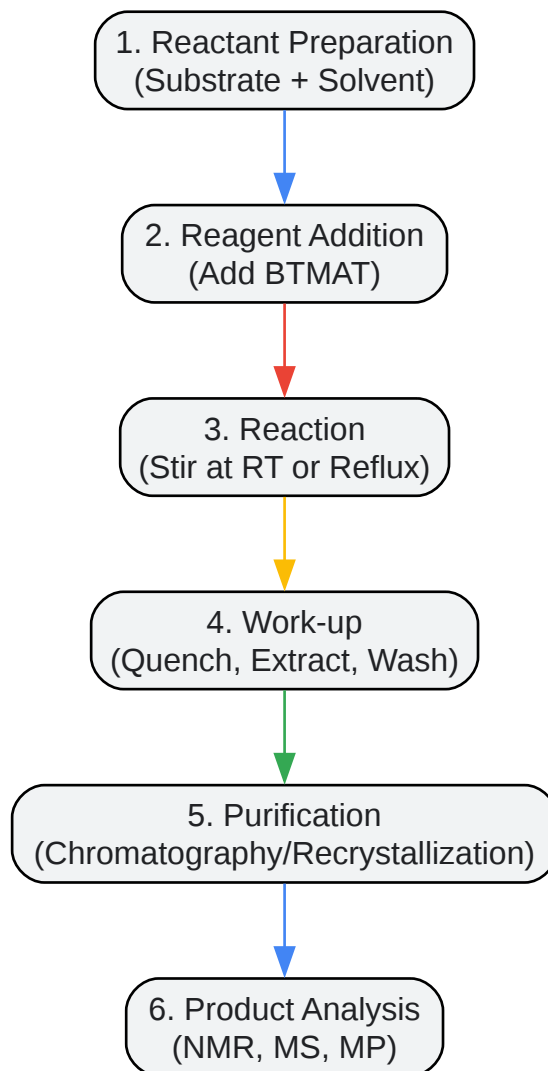
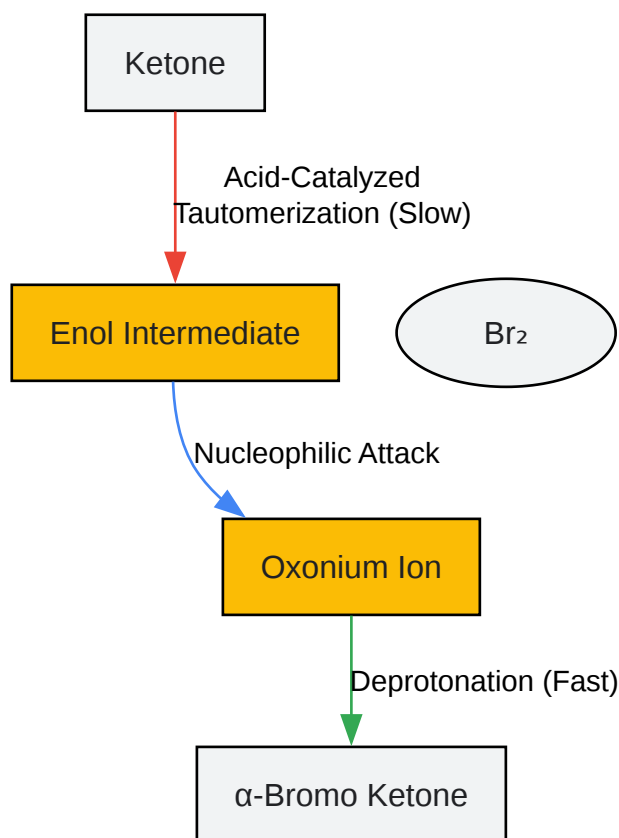
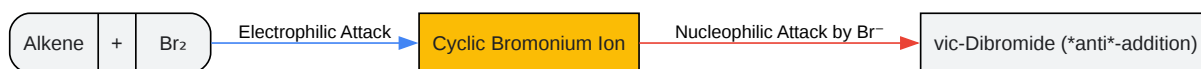
Benzyltrimethylammonium tribromide (BTMAT) has emerged as a significant reagent in organic synthesis, offering a safer and more manageable alternative to elemental bromine.[1][2] As a stable, crystalline solid, it facilitates precise stoichiometric control and simplifies handling procedures.[1][3] This document provides an in-depth technical overview of the mechanisms governing bromination reactions using BTMAT across various substrate classes, including aromatic compounds, alkenes, and carbonyls. It consolidates quantitative data, details experimental protocols, and employs process diagrams to illustrate the core chemical transformations for professionals in research and drug development.

The Core Brominating Species: The Tribromide Anion

The efficacy of **Benzyltrimethylammonium Tribromide** (BTMAT) as a brominating agent stems from its anionic component, the tribromide ion (Br_3^-). [4] This ion exists in equilibrium with molecular bromine (Br_2) and a bromide ion (Br^-). This equilibrium ensures a low, constant concentration of molecular bromine, which acts as the primary electrophile in most reactions. This controlled release mitigates the high reactivity and hazards associated with using liquid

bromine directly.^[4] The large benzyltrimethylammonium cation helps to stabilize the tribromide anion in the solid state.





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